

Physical and chemical properties of p-Tolyl-phosphonic acid diethyl ester

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Compound of Interest

Compound Name: *1-Diethoxyphosphoryl-4-methylbenzene*

Cat. No.: *B154386*

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An In-Depth Technical Guide to p-Tolyl-phosphonic Acid Diethyl Ester

For Researchers, Scientists, and Drug Development Professionals

Introduction

p-Tolyl-phosphonic acid diethyl ester, a member of the organophosphonate family, holds significant interest within the scientific community, particularly in the fields of organic synthesis and medicinal chemistry. Its structural features, combining an aromatic p-tolyl group with a diethyl phosphonate moiety, impart unique chemical reactivity and potential biological activity. This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, spectral characterization, and reactivity of p-Tolyl-phosphonic acid diethyl ester, serving as a vital resource for researchers and professionals in drug development.

Physical and Chemical Properties

A thorough understanding of the physicochemical properties of a compound is fundamental for its application in research and development. The key properties of p-Tolyl-phosphonic acid diethyl ester are summarized in the table below.

Property	Value
CAS Number	1754-46-7
Molecular Formula	C ₁₁ H ₁₇ O ₃ P
Molecular Weight	228.22 g/mol
Appearance	Not specified in available literature
Boiling Point	122 °C at 1 Torr
Density	1.090 g/cm ³ at 23 °C
Purity	Typically ≥98.0%

Table 1: Physical and Chemical Properties of p-Tolyl-phosphonic acid diethyl ester

Synthesis of p-Tolyl-phosphonic acid diethyl ester

The primary method for the synthesis of arylphosphonates, including p-Tolyl-phosphonic acid diethyl ester, is the Michaelis-Arbuzov reaction.^{[1][2][3]} This reaction provides a versatile and efficient route to form a carbon-phosphorus bond.

Experimental Protocol: Michaelis-Arbuzov Reaction

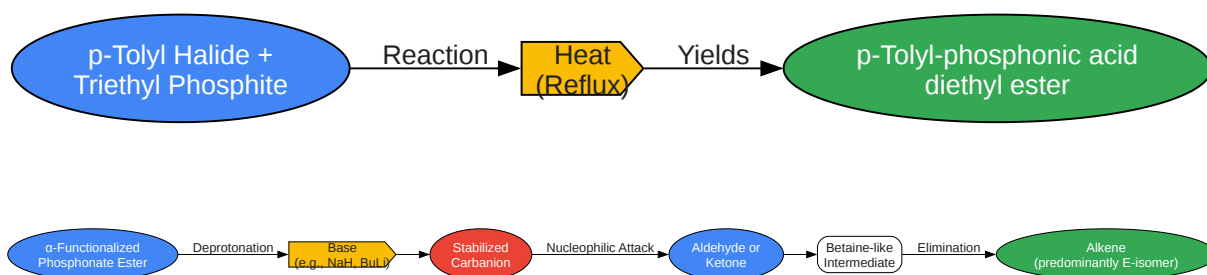
The synthesis of p-Tolyl-phosphonic acid diethyl ester via the Michaelis-Arbuzov reaction involves the reaction of a p-tolyl halide (e.g., p-tolyl bromide or iodide) with triethyl phosphite.

Materials:

- p-Tolyl bromide (or p-tolyl iodide)
- Triethyl phosphite
- Anhydrous reaction vessel
- Heating and stirring apparatus
- Distillation apparatus for purification

Procedure:

- To a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, reflux condenser, and a dropping funnel under an inert atmosphere (e.g., nitrogen or argon), add triethyl phosphite.
- Heat the triethyl phosphite to a specified temperature (typically between 100-160 °C).
- Add p-tolyl bromide dropwise from the dropping funnel to the heated triethyl phosphite with vigorous stirring.
- After the addition is complete, continue to heat the reaction mixture at reflux for several hours to ensure the reaction goes to completion. The progress of the reaction can be monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion, the reaction mixture is cooled to room temperature.
- The crude product is then purified by vacuum distillation to remove any unreacted starting materials and byproducts, yielding the pure p-Tolyl-phosphonic acid diethyl ester.



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